

Collinomycin Overview and Key Characteristics

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Compound Focus: Collinomycin

CAS No.: 27267-69-2

Cat. No.: S524187

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Collinomycin, also known as α -rubromycin, is a complex polyketide antibiotic produced by the actinomycete *Streptomyces collinus* [1] [2]. It belongs to the rubromycin family of natural products, which are characterized by a unique bisbenzannulated [5,6]-spiroketal system and a polycyclic aromatic structure [3] [4].

The table below summarizes its fundamental properties:

Property	Description
Producer Organism	<i>Streptomyces collinus</i> [1] [2]
Chemical Family	Rubromycin; Pentangular Polyphenol [4]
Molecular Formula	$C_{27}H_{20}O_{12}$ [1]
Molecular Weight	536.4 g/mol [1]
CAS Number	27267-69-2 [1]
Structural Features	Unique bisbenzannulated [5,6]-spiroketal core [4]
Solubility	Soluble in DMSO [1]

Property	Description
Storage	Dry, dark and at 0 - 4 °C for short term (days to weeks) or -20 °C for long term (months to years) [1]

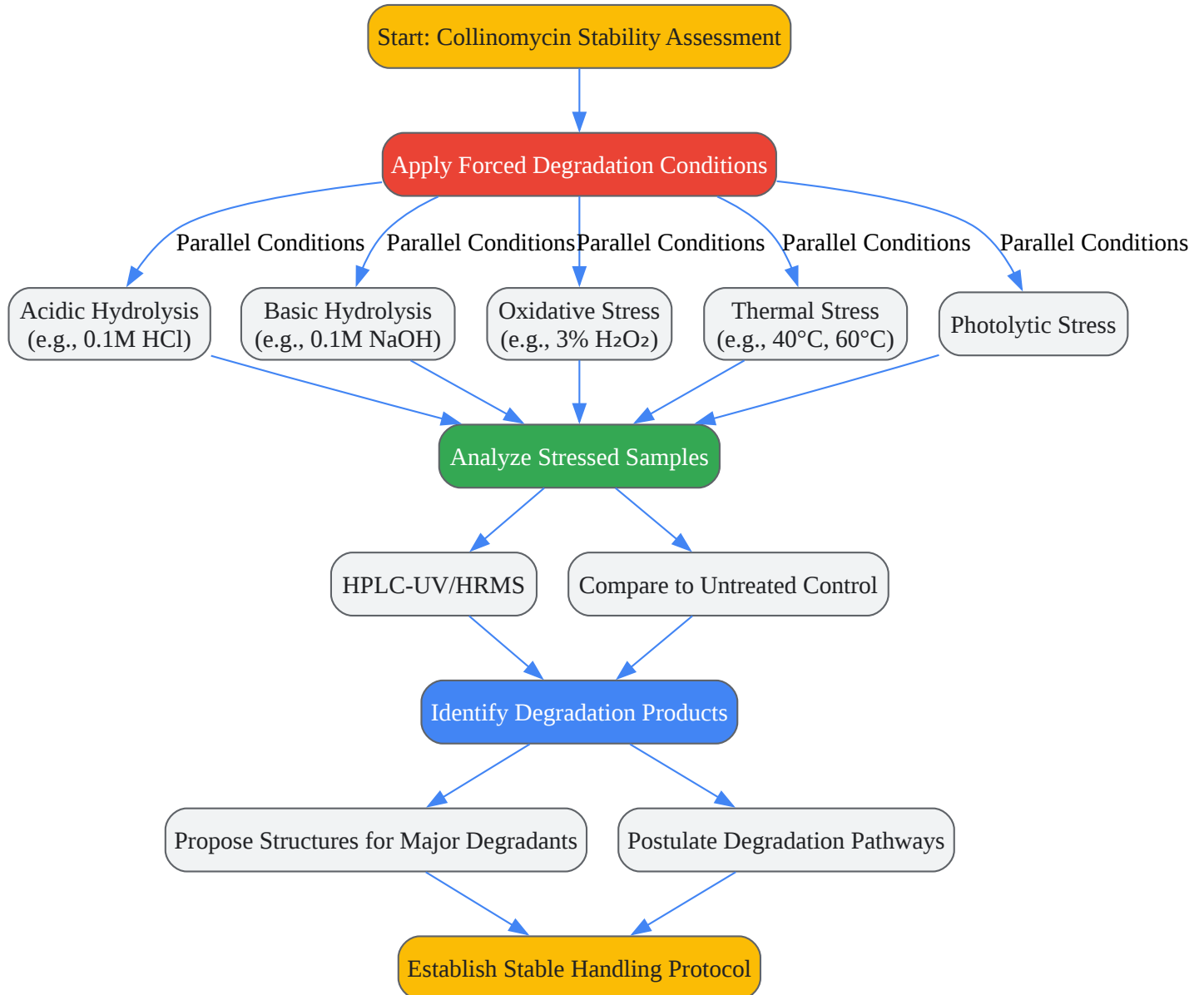
Known Stability Concerns and Handling

While direct degradation studies are not available, the core structure of **Collinomycin** provides clues about its potential stability issues:

- **Redox Reactions:** The naphthazarin quinone moiety in rubromycins is highly oxygenated and can undergo redox reactions [4]. This suggests a sensitivity to oxidizing or reducing agents.
- **Light Sensitivity:** **Collinomycin** is recommended to be stored in the **dark**, indicating potential photosensitivity [1].
- **Temperature Sensitivity:** The recommendation for cold storage strongly suggests that the compound degrades at higher temperatures [1].

Suggested Experimental Approaches for Stability

Given the lack of direct data, you would need to establish stability parameters empirically. The following workflow outlines a general approach to characterize **Collinomycin's** stability and identify its degradation products.



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Based on the stability concerns, here are specific methodological considerations for your experiments:

- **Analytical Methods:** High-Performance Liquid Chromatography (HPLC) coupled with High-Resolution Mass Spectrometry (HRMS) would be the standard technique to monitor **Collinomycin** and its degradation products. The UV/VIS spectral data for rubromycins show absorption maxima around **238 nm and 312 nm**, which can be used for HPLC detection [5].
- **Handling Recommendations:**
 - **Solution Preparation:** Use dry, aprotic solvents like DMSO to prepare stock solutions [1].
 - **Storage:** Always aliquot and store stock solutions at **-20 °C or lower**, protected from light [1].
 - **Buffers:** Avoid buffers or solutions with strong oxidizing agents. Test compatibility with common aqueous buffers (e.g., phosphate, acetate) at the intended working concentration and pH.

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References

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To cite this document: Smolecule. [Collinomycin Overview and Key Characteristics]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b524187#handling-collinomycin-degradation>]

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